

# Solubility of Citrazinic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Citrazinic Acid

Cat. No.: B1669103

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## Abstract

**Citrazinic acid**, a heterocyclic compound with the chemical formula  $C_6H_5NO_4$ , is a molecule of significant interest in various fields, including pharmaceuticals and materials science, particularly as a key fluorophore in the formation of carbon dots. Despite its wide range of applications, a comprehensive understanding of its solubility characteristics is crucial for its effective use in formulation, synthesis, and analytical method development. This technical guide provides a detailed overview of the solubility of **citrazinic acid** in different solvents, based on currently available data. It includes a summary of its solubility profile, a detailed experimental protocol for determining its aqueous solubility, and visualizations to aid in understanding experimental workflows and molecular interactions.

## Introduction to Citrazinic Acid

**Citrazinic acid**, also known as 2,6-dihydroxyisonicotinic acid, is a yellow crystalline powder. It exists in multiple tautomeric forms and has a strong tendency to form aggregates in solution.<sup>[1]</sup><sup>[2]</sup> Its optical properties are highly dependent on its aggregation state and the chemical environment, particularly the pH of the solution.<sup>[1]</sup> An understanding of its solubility is fundamental to controlling these properties and for its practical application in various scientific domains.

## Solubility Profile of Citrazinic Acid

The solubility of **citrazinic acid** is markedly influenced by the nature of the solvent, with a pronounced dependence on pH. Generally, it is characterized by low solubility in water and many common organic solvents, but it dissolves readily in alkaline solutions.

### Data Presentation

The following tables summarize the available quantitative and qualitative solubility data for **citrazinic acid** in various solvents. It is important to note that comprehensive quantitative data across a wide range of organic solvents is not readily available in the published literature, reflecting the compound's generally poor solubility.

Table 1: Quantitative Aqueous Solubility Data for **Citrazinic Acid**

Solvent	Temperature	Concentration Range Studied	Method	Source
Water (milli-Q)	Ambient	0.01 - 110 mg/L	UV-Vis Spectrophotometry	[3][4]

Note: The concentration range reported is from studies preparing aqueous solutions for spectroscopic analysis and may not represent the saturation solubility (thermodynamic solubility) limit. However, it provides a valuable indication of the achievable concentration in an aqueous medium.

Table 2: Qualitative Solubility of **Citrazinic Acid** in Various Solvents

Solvent	Solubility Description	Source
Water	Practically insoluble / Slightly soluble	
Methanol	Slightly soluble	
Dimethyl Sulfoxide (DMSO)	Slightly soluble	
Hot Hydrochloric Acid (HCl)	Slightly soluble	
Alkaline Hydroxide Solutions (e.g., NaOH, KOH)	Soluble / Very soluble	
Alkaline Carbonate Solutions (e.g., Na <sub>2</sub> CO <sub>3</sub> )	Soluble / Very soluble	
Ether	Practically insoluble	

## Experimental Protocols

This section provides a detailed methodology for the determination of the aqueous solubility of **citrazinic acid**. The protocol is based on the widely accepted equilibrium shake-flask method, followed by quantitative analysis using UV-Vis spectrophotometry, a technique shown to be effective for measuring **citrazinic acid** concentrations in solution.

### Determination of Aqueous Solubility via Shake-Flask Method and UV-Vis Spectroscopy

Objective: To determine the saturation solubility of **citrazinic acid** in water at a specific temperature (e.g., 25 °C).

Materials:

- **Citrazinic acid** (purity ≥ 97%)
- Milli-Q water (or other high-purity water)
- Volumetric flasks

- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PVDF)
- UV-Vis spectrophotometer
- Quartz cuvettes

#### Methodology:

- Preparation of Calibration Standards:
  1. Accurately weigh a small amount of **citrazinic acid** and dissolve it in a known volume of the desired aqueous medium (e.g., water, buffer) to prepare a stock solution. Note that given its low solubility, a co-solvent like a minimal amount of NaOH can be used to initially dissolve the acid for the stock solution, which is then serially diluted in the aqueous medium of interest for the calibration curve.
  2. Prepare a series of calibration standards by serially diluting the stock solution with the aqueous medium to cover a concentration range relevant to the expected solubility (e.g., 0.1 to 100 mg/L).
  3. Measure the absorbance of each standard at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **citrazinic acid** (around 340-344 nm) using the UV-Vis spectrophotometer.
  4. Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Equilibrium Solubility Measurement (Shake-Flask Method):
  1. Add an excess amount of **citrazinic acid** to a series of vials containing a known volume of Milli-Q water. The excess solid should be clearly visible.
  2. Seal the vials tightly to prevent solvent evaporation.

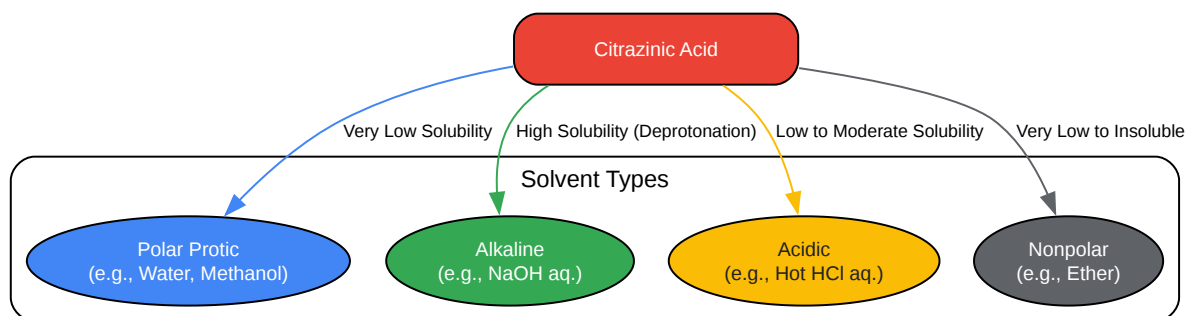
3. Place the vials in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C).
  4. Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary study can be conducted to determine the time to reach equilibrium.
  5. After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to sediment.
- Sample Analysis:
    1. Carefully withdraw an aliquot of the supernatant from each vial using a syringe.
    2. Immediately filter the aliquot through a syringe filter into a clean vial to remove all undissolved particles. This step is critical to avoid artificially high results.
    3. Dilute the filtered sample with the aqueous medium if necessary to bring the concentration within the linear range of the calibration curve.
    4. Measure the absorbance of the diluted samples using the UV-Vis spectrophotometer at the predetermined  $\lambda_{\text{max}}$ .
    5. Use the calibration curve equation to calculate the concentration of **citrazinic acid** in the diluted samples.
    6. Multiply by the dilution factor to determine the saturation solubility of **citrazinic acid** in the original supernatant.

## Visualizations

### Experimental and Logical Workflows

The following diagrams illustrate the experimental workflow for solubility determination and the general solubility behavior of **citrazinic acid**.

Caption: Experimental workflow for determining **citrazinic acid** solubility.



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Caption: Solubility behavior of **citrazinic acid** with different solvent types.

## Conclusion

The solubility of **citrazinic acid** is a critical parameter that dictates its utility in various applications. The available data consistently indicate that it is poorly soluble in water and most neutral organic solvents but shows significantly enhanced solubility in alkaline solutions due to deprotonation. While comprehensive quantitative solubility data remains sparse, the provided experimental protocol offers a robust framework for researchers to determine its solubility in specific solvent systems tailored to their needs. The continued investigation into the solubility of **citrazinic acid**, particularly in mixed solvent systems and at various temperatures, will further empower its application in drug development and materials science.

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